

# Ortataxel Overview and Solid Forms

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## Compound Focus: Ortataxel

CAS No.: 186348-23-2

Cat. No.: S548182

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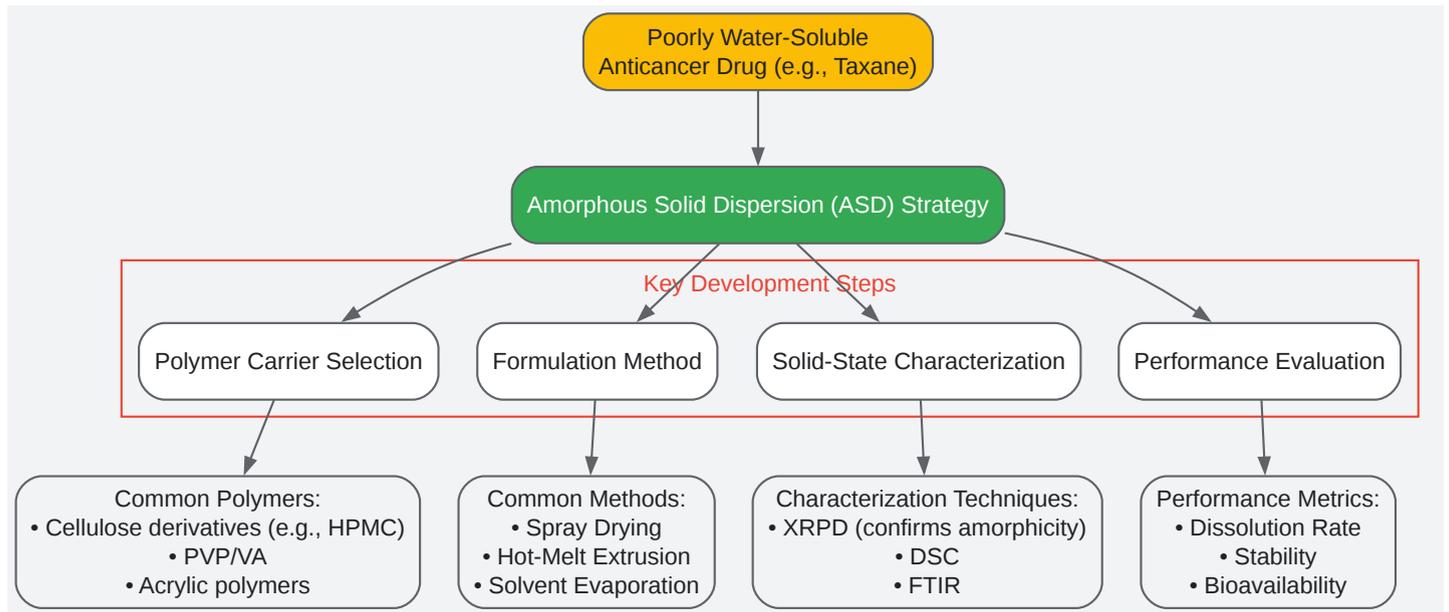
**Ortataxel** is a taxane-derived anticancer agent designed to overcome paclitaxel resistance [1] [2]. The following table summarizes its key characteristics:

Aspect	Details
Drug Class	Taxane [2]
Primary Advantage	Effectively overcomes paclitaxel (PTX) resistance in breast cancer cells, including those with ABCB1/ABCG2 upregulation [1].
Mechanism of Action	Stabilizes tubulin/microtubule polymerization, induces G2/M cell cycle arrest and apoptosis [1]. Molecular docking shows unique interactions with $\beta$ -tubulin [1].
Known Solid Forms	Crystalline forms and solvates (e.g., from ethanol/water or acetone/water mixtures); <b>no amorphous form is explicitly mentioned</b> [3].

## Formulation Technologies for Poorly-Soluble Anticancer Drugs

While an amorphous form of **ortataxel** is not described, **Amorphous Solid Dispersion (ASD)** is a prominent strategy for enhancing solubility of poorly water-soluble drugs like taxanes [4]. The following

diagram illustrates the general workflow and key considerations for developing an ASD formulation for a poorly soluble anticancer drug like **ortataxel**.



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*General ASD development workflow for insoluble drugs*

A specific patent (US9867801B2) details a taxane ASD formulation with the composition in the table below [5]. This can serve as a potential starting point for **ortataxel** ASD development.

Component	Function	Composition (wt%)
Taxane (e.g., Paclitaxel)	Active Pharmaceutical Ingredient (API)	1 - 20%
Water-Soluble Polymer (e.g., HPMC, PVP/VA)	Carrier to form amorphous dispersion, inhibit crystallization	30 - 80%
Surfactant (e.g., Polysorbate, D- $\alpha$ -Tocopheryl PEG succinate)	Enhance wettability and dissolution	5 - 40%

Component	Function	Composition (wt%)
Binder (e.g., Sucrose)	Provide tablet cohesiveness	1 - 30%

## Experimental Protocol for ASD Preparation

While not specific to **ortataxel**, the general methodology from the patent [5] and ASD literature [4] involves:

- **Solution Preparation:** Dissolve the taxane (**ortataxel**), water-soluble polymer, and surfactant in a suitable volatile organic solvent (e.g., dichloromethane, acetone) or solvent mixture.
- **Solvent Removal:** Remove the solvent using a method such as:
  - **Spray Drying:** Feed the solution through a spray dryer under controlled conditions (inlet/outlet temperature, feed rate) to produce a dry, amorphous powder.
  - **Evaporation:** Evaporate the solvent under vacuum to form a solid residue.
- **Solidification & Collection:** The resulting solid is a molecular dispersion of the drug in the polymer matrix. This solid dispersion is then milled or sieved to obtain a fine, uniform powder.
- **Formulation (Optional):** The ASD powder can be further mixed with standard pharmaceutical excipients (fillers, disintegrants, lubricants) and compressed into tablets [5].

## Recommended Research Directions

To find or develop the amorphous form of **ortataxel**, you may consider:

- **Consult Specialized Databases:** Deepen your search on scientific databases like SciFinder and Reaxys, which may contain detailed crystallographic and preformulation studies not readily available in patents or general literature.
- **Empirical Formation and Characterization:** Since the amorphous form is not reported, you could attempt to create it using standard amorphization techniques (spray drying, melt quenching, etc.) and rigorously characterize the product using XRPD, DSC, and dissolution testing.
- **Leverage Broader Taxane Formulation Knowledge:** Apply the well-established ASD formulation principles for paclitaxel and docetaxel [4] [5] to **ortataxel**, as they share core structural and solubility challenges.

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## References

1. A novel taxane, difluorovinyl-ortataxel, effectively ... [pubmed.ncbi.nlm.nih.gov]
2. : Uses, Interactions, Mechanism of Action | DrugBank Online Ortataxel [go.drugbank.com]
3. CA2711690C - Solid forms of ortataxel [patents.google.com]
4. Amorphous Solid Dispersion as Drug Delivery Vehicles in ... [pmc.ncbi.nlm.nih.gov]
5. Amorphous solid dispersion comprising taxane, tablet ... [patents.google.com]

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